

# Application Note: Quantification of 1-Methyloctyl Acetate in Environmental Samples

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## Compound of Interest

Compound Name: 1-Methyloctyl acetate

CAS No.: 14936-66-4

Cat. No.: B1346926

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## Abstract

This application note presents a robust and validated methodology for the quantification of **1-methyloctyl acetate** (also known as nonan-2-yl acetate) in diverse environmental matrices, including water and soil. **1-Methyloctyl acetate** is a semi-volatile organic compound (SVOC) used as a fragrance ingredient in various consumer products, leading to its potential release into the environment.[1][2] Monitoring its concentration is crucial for understanding its environmental fate and potential ecological impact. The protocols herein detail sample preparation using Headspace Solid-Phase Microextraction (HS-SPME) for aqueous samples and Ultrasonic Solvent Extraction for solid samples, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS). This guide is intended for researchers, environmental scientists, and analytical chemists requiring a reliable method for the trace-level quantification of this emerging contaminant.

## Introduction and Significance

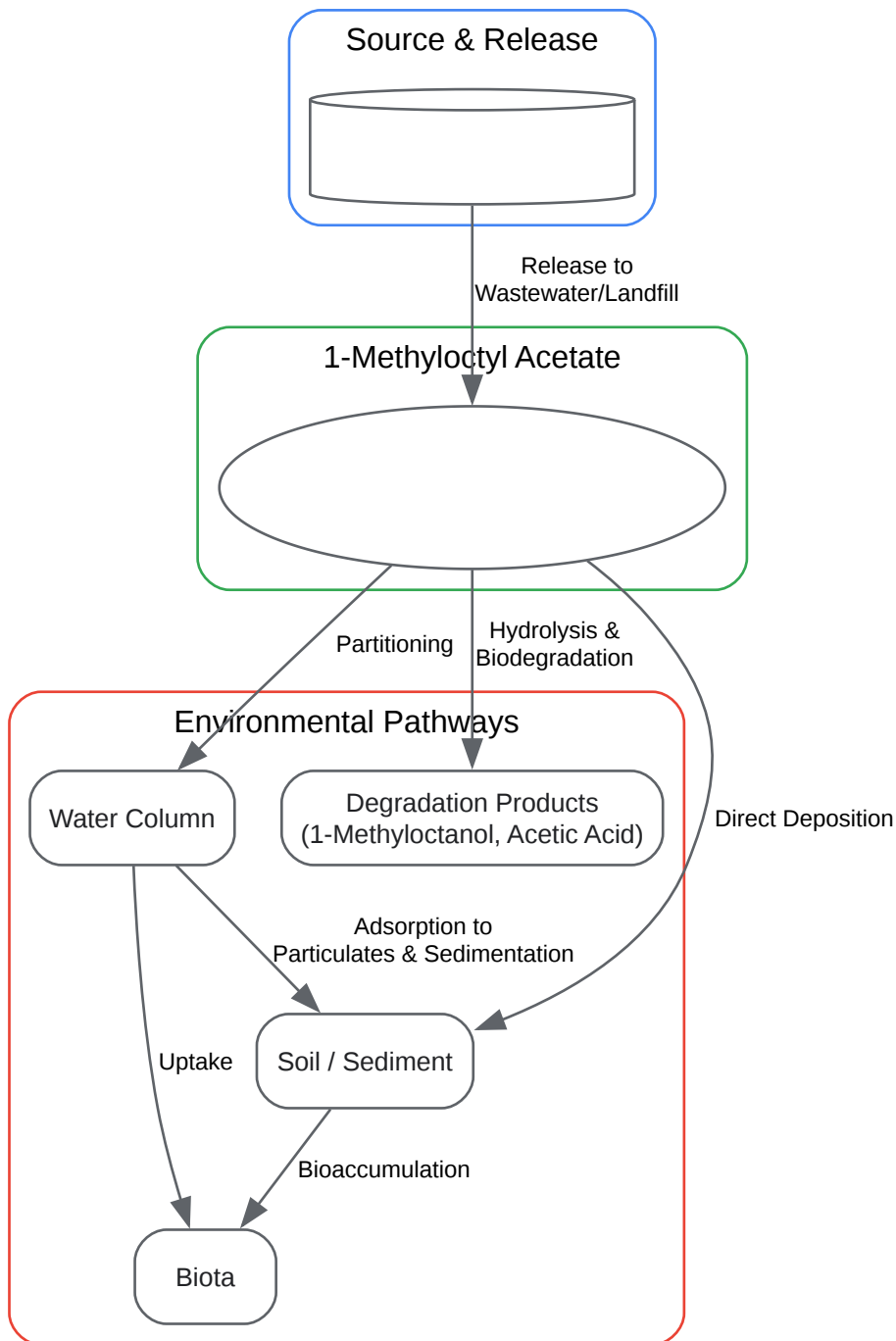
**1-Methyloctyl acetate** (CAS RN: 14936-66-4) is a branched-chain ester characterized by its fruity and floral aroma, leading to its use in perfumes, cosmetics, and other scented consumer

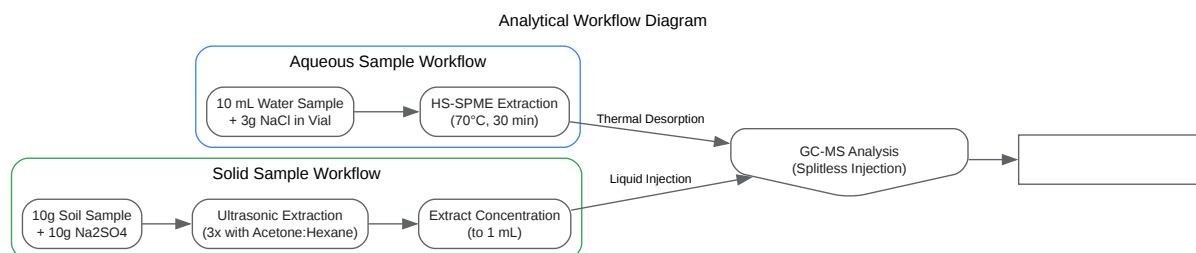
products.[3][4] The widespread application of these products creates pathways for **1-methyloctyl acetate** to enter the environment through wastewater streams and landfill leachate.[2]

As a semi-volatile organic compound (SVOC) with low water solubility and a high octanol-water partition coefficient (estimated  $\text{LogP} \approx 4.0$ ), **1-methyloctyl acetate** is expected to partition from the aqueous phase into sediment, soil organic matter, and potentially bioaccumulate in organisms.[1][5] While long-chain esters can undergo hydrolysis, this process can be slow under neutral environmental pH conditions.[6] Therefore, sensitive analytical methods are required to monitor its presence and concentration in various environmental compartments to assess exposure and risk.

This document provides two distinct, matrix-specific protocols that are designed for high recovery, reproducibility, and sensitivity, leveraging the selectivity of mass spectrometry for confident identification and quantification.

Chemical Structure and Environmental Fate of 1-Methyloctyl Acetate





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## Sources

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